

Application Notes and Protocols for the Suzuki Coupling Synthesis of 4-Phenylphenol

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Compound of Interest

Compound Name: **4-Phenylphenol**

Cat. No.: **B075521**

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This document provides a detailed protocol for the synthesis of **4-phenylphenol** via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This method is a cornerstone of modern organic synthesis, valued for its mild reaction conditions and broad functional group tolerance, making it highly applicable in pharmaceutical and materials science research.[\[1\]](#)

The Suzuki coupling enables the formation of a carbon-carbon bond between an organoboron compound, such as phenylboronic acid, and an aryl halide, like 4-iodophenol or 4-bromophenol, in the presence of a palladium catalyst and a base.[\[2\]](#)[\[3\]](#) This reaction is widely used to synthesize a variety of biphenyl derivatives, polyolefins, and styrenes.[\[2\]](#)

Experimental Protocols

This section details a representative experimental protocol for the Suzuki coupling of an aryl halide with phenylboronic acid to synthesize **4-phenylphenol**. A "green chemistry" approach utilizing water as the solvent is highlighted, which is both environmentally friendly and cost-effective.[\[4\]](#)[\[5\]](#)

Materials:

- Phenylboronic acid
- 4-Iodophenol or 4-Bromophenol

- Potassium carbonate (K_2CO_3)
- 10% Palladium on carbon (Pd/C)
- Deionized water
- Methanol (MeOH)
- 2 M Hydrochloric acid (HCl)

Equipment:

- 50 mL round-bottom flask
- Water-jacketed condenser
- Hot plate with magnetic stirrer
- Hirsch funnel
- Vacuum filtration apparatus
- Beakers and other standard laboratory glassware

Procedure:

- Reaction Setup: In a 50 mL round-bottom flask, combine phenylboronic acid (122 mg), potassium carbonate (414 mg), and 4-iodophenol (220 mg).[\[2\]](#) Add 10 mL of deionized water to the flask.
- Catalyst Addition: In a separate container, weigh out 3 mg of 10% Pd/C and add 1 mL of deionized water to create a slurry.[\[2\]](#) Transfer this slurry to the reaction flask.
- Reflux: Attach the flask to a water-jacketed condenser and heat the mixture to reflux with vigorous stirring for 30 minutes. The formation of a precipitate may be observed.[\[2\]](#)
- Acidification: After the reflux period, allow the reaction mixture to cool to room temperature. Carefully add 2 M HCl dropwise until the solution is acidic, which can be confirmed with

indicator paper.[2]

- Initial Filtration: Separate the resulting solid, which includes the crude product and the catalyst, by vacuum filtration using a Hirsch funnel. Wash the solid with 10 mL of deionized water.[2]
- Extraction of Product: Transfer the solid to a clean container and add 10 mL of methanol. Stir to dissolve the **4-phenylphenol**, leaving the insoluble catalyst behind. Filter the mixture through a Hirsch funnel to collect the methanol filtrate.
- Precipitation: To the methanol solution, add 10 mL of deionized water to precipitate the **4-phenylphenol**.[2]
- Purification by Recrystallization: Purify the crude product by recrystallization. Heat the precipitate in the methanol/water mixture, adding a small amount of hot methanol if necessary to fully dissolve the solid.[2]
- Final Filtration and Drying: Allow the solution to cool, inducing crystallization of the pure **4-phenylphenol**. Collect the purified solid by vacuum filtration using a Hirsch funnel and allow it to air dry.[2]
- Analysis: Weigh the final product to calculate the yield and determine its purity, for example, by measuring its melting point.

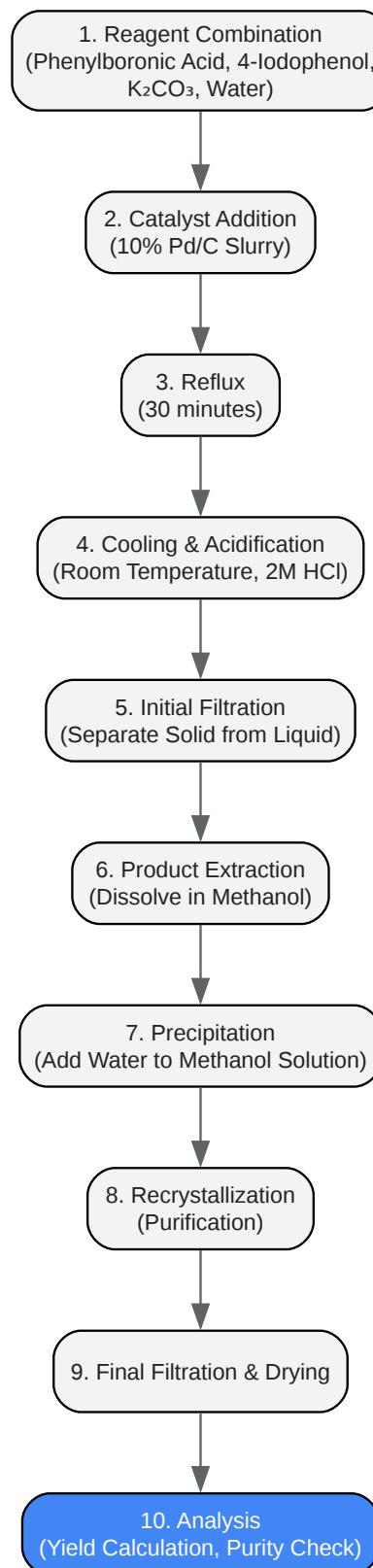
Data Presentation

The following table summarizes various reported conditions for the Suzuki coupling synthesis of **4-phenylphenol**, providing a comparison of reagents, catalysts, and outcomes.

Aryl Halide	Catalyst	Base	Solvent	Reaction Time & Temp.	Yield	Reference
4-Iodophenol	10% Pd/C	K ₂ CO ₃	Water	30 min, Reflux	Not specified	[2]
4-Bromophenol	Pd on porous glass	Various bases	Water	10 min, 150°C (Microwave)	>90%	[6]
4-Iodophenol	Na ₂ PdCl ₄ /PPh ₂ PhSO ₃ Na	K ₂ CO ₃	Water	24h, Room Temp (with 0.1% Pd)	Quantitative	[7]
4-Bromophenol	Not Specified	Not Specified	Not Specified	Not Specified	21.75%	[8]

Visualizations

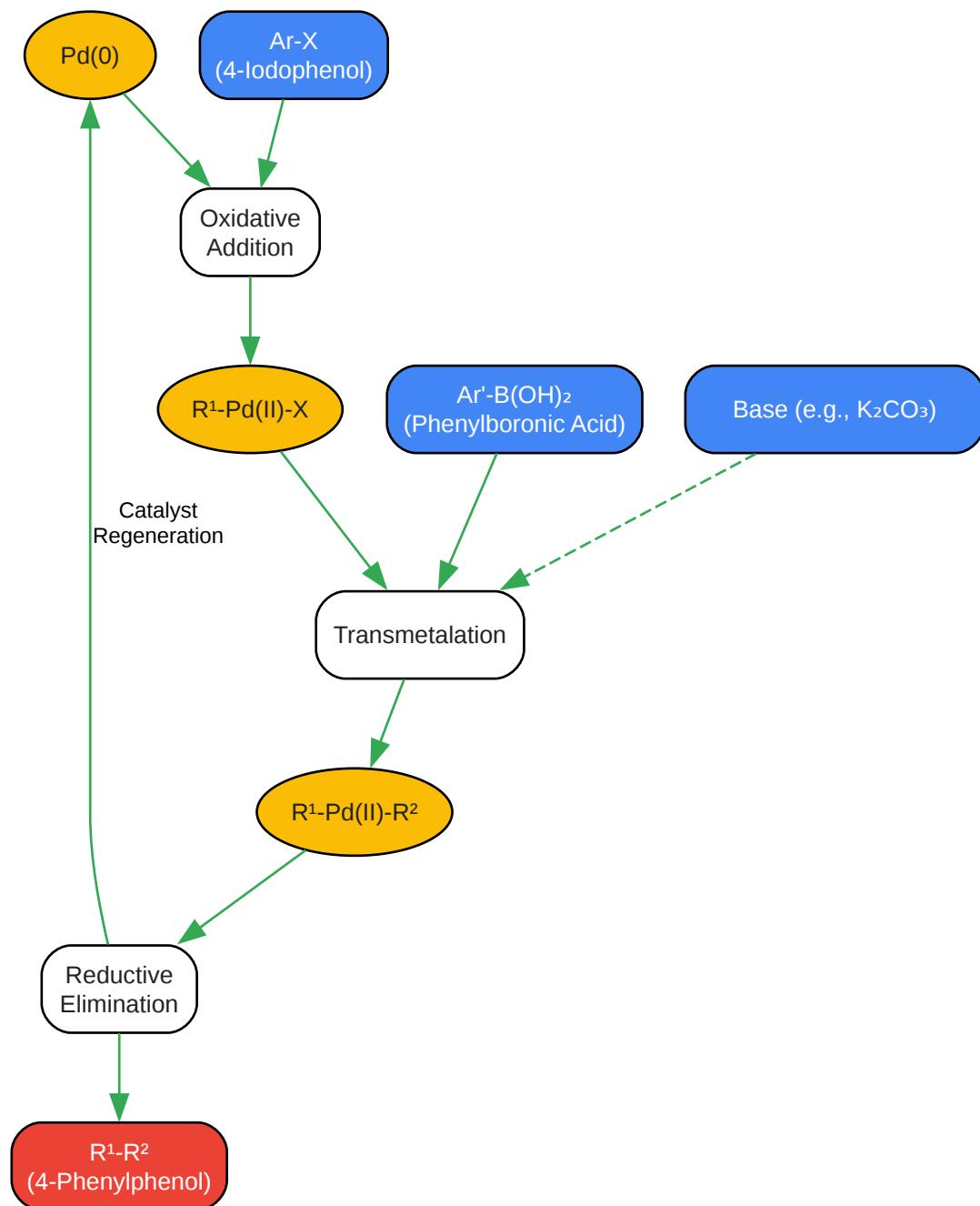
Experimental Workflow for Suzuki Coupling Synthesis of **4-Phenylphenol**



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Caption: Workflow for the laboratory synthesis of **4-Phenylphenol**.

Catalytic Cycle of the Suzuki-Miyaura Coupling Reaction

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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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